

Application Notes: Western Blot for AMPK Phosphorylation with YM976

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Compound of Interest

Compound Name: YM976

Cat. No.: B1683510

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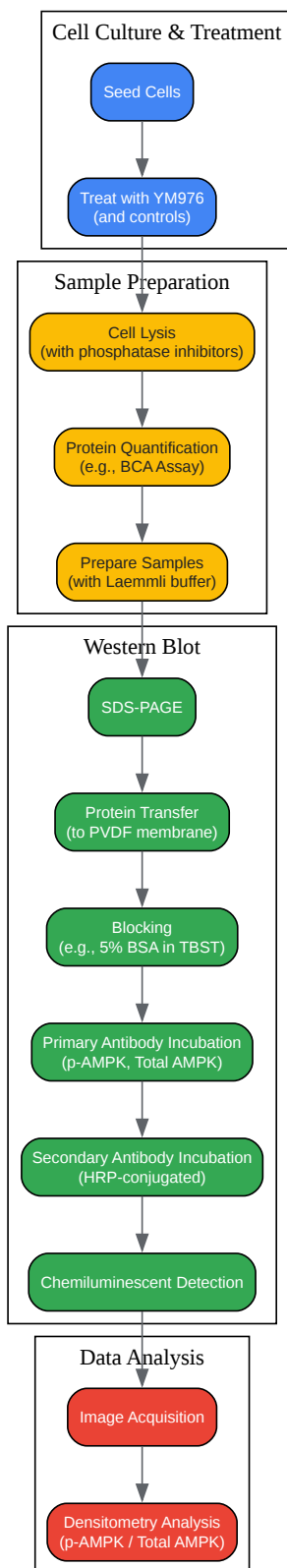
Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in regulating metabolism.[1][2][3] Its activation via phosphorylation of threonine 172 on the α -subunit is a key event in response to cellular stress and various pharmacological interventions.[4] **YM976**, a pyrimidine derivative, has been identified as a compound that can modulate cellular processes through the activation of AMPK.[5][6] This document provides a detailed protocol for performing a Western blot to detect the phosphorylation of AMPK in response to **YM976** treatment, along with relevant signaling pathway information and quantitative data from preclinical studies.

Mechanism of Action: YM976 and AMPK Activation

YM976 has been shown to increase intracellular cyclic AMP (cAMP) levels.[5][6] This elevation in cAMP leads to the activation of Protein Kinase A (PKA), which in turn phosphorylates and activates AMPK.[5][6] Activated AMPK then proceeds to phosphorylate downstream targets, leading to the inhibition of anabolic pathways, such as adipogenesis, and the activation of catabolic processes to restore cellular energy homeostasis.[3][5]

Signaling Pathway



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References

- 1. Preventing White Adipocyte Browning during Differentiation In Vitro: The Effect of Differentiation Protocols on Metabolic and Mitochondrial Phenotypes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Investigating the mechanism for AMP activation of the AMP-activated protein kinase cascade - PMC [pmc.ncbi.nlm.nih.gov]
- 3. frontiersin.org [frontiersin.org]
- 4. researchgate.net [researchgate.net]
- 5. The Novel Inhibitory Effect of YM976 on Adipocyte Differentiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
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